

# What is Isosorbide-2-mononitrate-13C6 and its chemical structure?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isosorbide-2-mononitrate-13C6*

Cat. No.: *B12391928*

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## Isosorbide-2-mononitrate-13C6: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Isosorbide-2-mononitrate-13C6**, a stable isotope-labeled compound designed for use in quantitative analytical studies. This document is intended for researchers, scientists, and drug development professionals who require a reliable internal standard for the accurate quantification of Isosorbide-2-mononitrate.

## Introduction to Isosorbide-2-mononitrate-13C6

**Isosorbide-2-mononitrate-13C6** is the <sup>13</sup>C labeled version of Isosorbide-2-mononitrate.[1][2] It is a high-purity stable isotope-labeled internal standard used for the accurate quantification of Isosorbide-2-mononitrate in complex matrices using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1][3] The incorporation of six carbon-13 isotopes provides a distinct mass shift, allowing for clear differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical properties. This co-elution characteristic is crucial for correcting variations during sample preparation and analysis, thereby enhancing the accuracy and precision of quantitative results.[4]

Isosorbide-2-mononitrate itself is a metabolite of Isosorbide Dinitrate and is used as an antianginal agent to prevent chest pain in patients with coronary artery disease. Therefore, accurate measurement of its concentration in biological samples is essential in pharmacokinetic and metabolic studies.

## Chemical Structure and Properties

The chemical structure of **Isosorbide-2-mononitrate-13C6** is identical to that of Isosorbide-2-mononitrate, with the exception that all six carbon atoms have been replaced with the carbon-13 isotope.

IUPAC Name: (3S,3aS,S,6R,6aR)-6-hydroxyhexahydrofuro[3,2-b]furan-3-yl nitrate-13C6[3]

Chemical Formula:  $^{13}\text{C}_6\text{H}_9\text{NO}_6$

SMILES: O=--INVALID-LINK--O[13C@@H]1--INVALID-LINK--([H])[13C@]2([H])O[13CH2]1[3]

The following table summarizes the key quantitative data for **Isosorbide-2-mononitrate-13C6**:

Property	Value	Source(s)
CAS Number	1391051-97-0	[3]
Molecular Formula	$^{13}\text{C}_6\text{H}_9\text{NO}_6$	[3][5]
Molecular Weight	197.09 g/mol	[3][5]
Purity (by HPLC)	≥95%	[3]

## Experimental Protocols

While specific experimental protocols for **Isosorbide-2-mononitrate-13C6** are not publicly available, a general methodology for its use as a stable isotope-labeled internal standard in LC-MS based quantitative analysis is provided below. This protocol is intended as a guideline and should be optimized for specific applications.

## General Protocol for Quantification of Isosorbide-2-mononitrate using Isosorbide-2-mononitrate-13C6 as an

## Internal Standard

Objective: To accurately quantify the concentration of Isosorbide-2-mononitrate in a biological matrix (e.g., plasma, urine) by liquid chromatography-tandem mass spectrometry (LC-MS/MS) using **Isosorbide-2-mononitrate-13C6** as an internal standard.

Materials:

- Isosorbide-2-mononitrate analytical standard
- **Isosorbide-2-mononitrate-13C6** internal standard
- Biological matrix (e.g., plasma, urine)
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Formic acid or ammonium acetate (for mobile phase modification)
- Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) cartridges/reagents
- LC-MS/MS system with an electrospray ionization (ESI) source

Procedure:

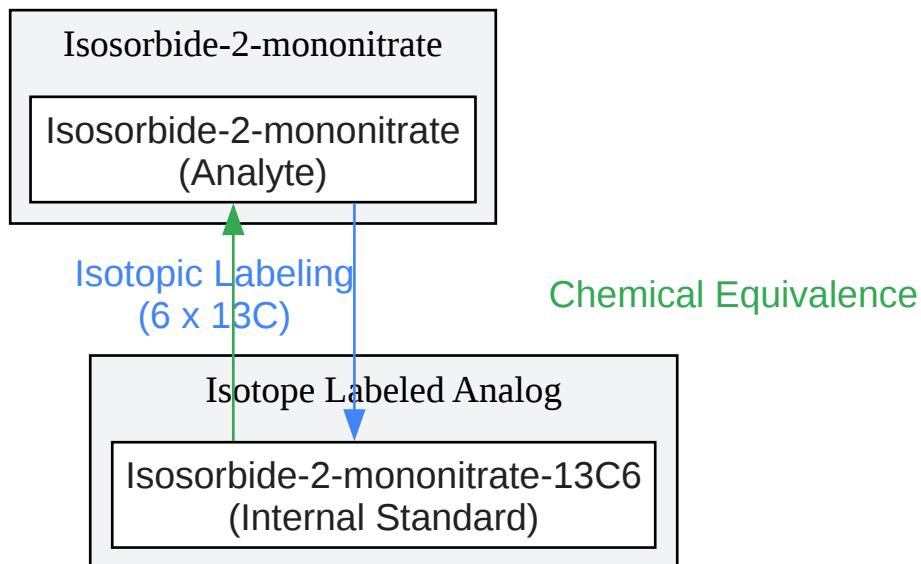
- Preparation of Stock Solutions:
  - Prepare a stock solution of Isosorbide-2-mononitrate at a known concentration (e.g., 1 mg/mL) in a suitable solvent (e.g., methanol).
  - Prepare a stock solution of **Isosorbide-2-mononitrate-13C6** at a known concentration (e.g., 1 mg/mL) in the same solvent.
- Preparation of Calibration Standards and Quality Control (QC) Samples:
  - Prepare a series of calibration standards by spiking known amounts of the Isosorbide-2-mononitrate stock solution into the blank biological matrix to achieve a range of concentrations that covers the expected analyte concentration in the samples.
  - Prepare QC samples at low, medium, and high concentrations in the same manner.

- Sample Preparation:
  - Thaw the unknown samples, calibration standards, and QC samples.
  - To a fixed volume of each sample (e.g., 100  $\mu$ L), add a precise volume of the **Isosorbide-2-mononitrate-13C6** working solution to achieve a constant concentration across all samples.
  - Perform sample extraction to remove proteins and other interfering substances. This can be achieved by:
    - Protein Precipitation: Add a precipitating agent (e.g., acetonitrile), vortex, and centrifuge. Collect the supernatant.
    - Liquid-Liquid Extraction (LLE): Add an immiscible organic solvent, vortex, and centrifuge. Collect the organic layer.
    - Solid-Phase Extraction (SPE): Condition the SPE cartridge, load the sample, wash, and elute the analyte.
  - Evaporate the solvent from the extracted samples and reconstitute in the mobile phase.
- LC-MS/MS Analysis:
  - Set up the LC method, including the analytical column, mobile phases, gradient, and flow rate, to achieve chromatographic separation of Isosorbide-2-mononitrate from matrix components.
  - Optimize the MS/MS parameters for both Isosorbide-2-mononitrate and **Isosorbide-2-mononitrate-13C6**. This includes selecting the precursor and product ions for multiple reaction monitoring (MRM) and optimizing collision energy and other source parameters.
  - Inject the prepared samples, calibration standards, and QC samples into the LC-MS/MS system.
- Data Analysis:

- Integrate the peak areas for the MRM transitions of both the analyte (Isosorbide-2-mononitrate) and the internal standard (**Isosorbide-2-mononitrate-13C6**).
- Calculate the peak area ratio of the analyte to the internal standard for each sample.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards. A linear regression with a weighting factor is typically used.
- Determine the concentration of Isosorbide-2-mononitrate in the unknown samples and QC samples by interpolating their peak area ratios from the calibration curve.

## Visualization of the Labeled-Unlabeled Relationship

The following diagram illustrates the direct relationship between Isosorbide-2-mononitrate and its stable isotope-labeled counterpart.



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Caption: Relationship between unlabeled and 13C-labeled Isosorbide-2-mononitrate.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

